

A Researcher's Guide to a Selective EP1 Prostanoid Receptor Agonist

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Compound of Interest

Compound Name: ONO-8130

Cat. No.: B1677321

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of a selective EP1 prostanoid receptor agonist with other alternatives, supported by experimental data and detailed methodologies. The prostaglandin E2 (PGE2) EP1 receptor, a G-protein coupled receptor (GPCR), is a key player in various physiological and pathological processes, including inflammation, pain, and cancer. Its activation initiates a signaling cascade through the Gq alpha subunit, leading to the activation of Phospholipase C (PLC) and a subsequent increase in intracellular calcium. This makes selective modulation of the EP1 receptor a significant area of interest for therapeutic development.

Performance Comparison of EP1 Receptor Modulators

While the endogenous ligand PGE2 demonstrates high affinity for the EP1 receptor, its lack of selectivity for the four EP receptor subtypes (EP1-4) limits its use as a precise research tool. In the quest for selective EP1 modulation, ONO-DI-004 has been identified as a selective agonist. In contrast, compounds like ONO-8711 and SC-51089 have been characterized as selective EP1 antagonists.

The following tables summarize the available quantitative data for these compounds, providing a basis for comparison. It is important to note that direct comparative studies of the functional potency (EC50) of ONO-DI-004 against these antagonists in the same experimental setup are not readily available in the public domain.

Table 1: Binding Affinity (Ki) of EP1 Receptor Modulators

Compound	Type	Ki (nM)	Species	Reference
PGE2	Endogenous Agonist	~10-20	Human	[1]
ONO-DI-004	Selective Agonist	150	Not Specified	[2]
ONO-8711	Selective Antagonist	0.6	Human	[3]
SC-51089	Selective Antagonist	1300	Not Specified	[4]

Table 2: Functional Potency (pEC50) of PGE2

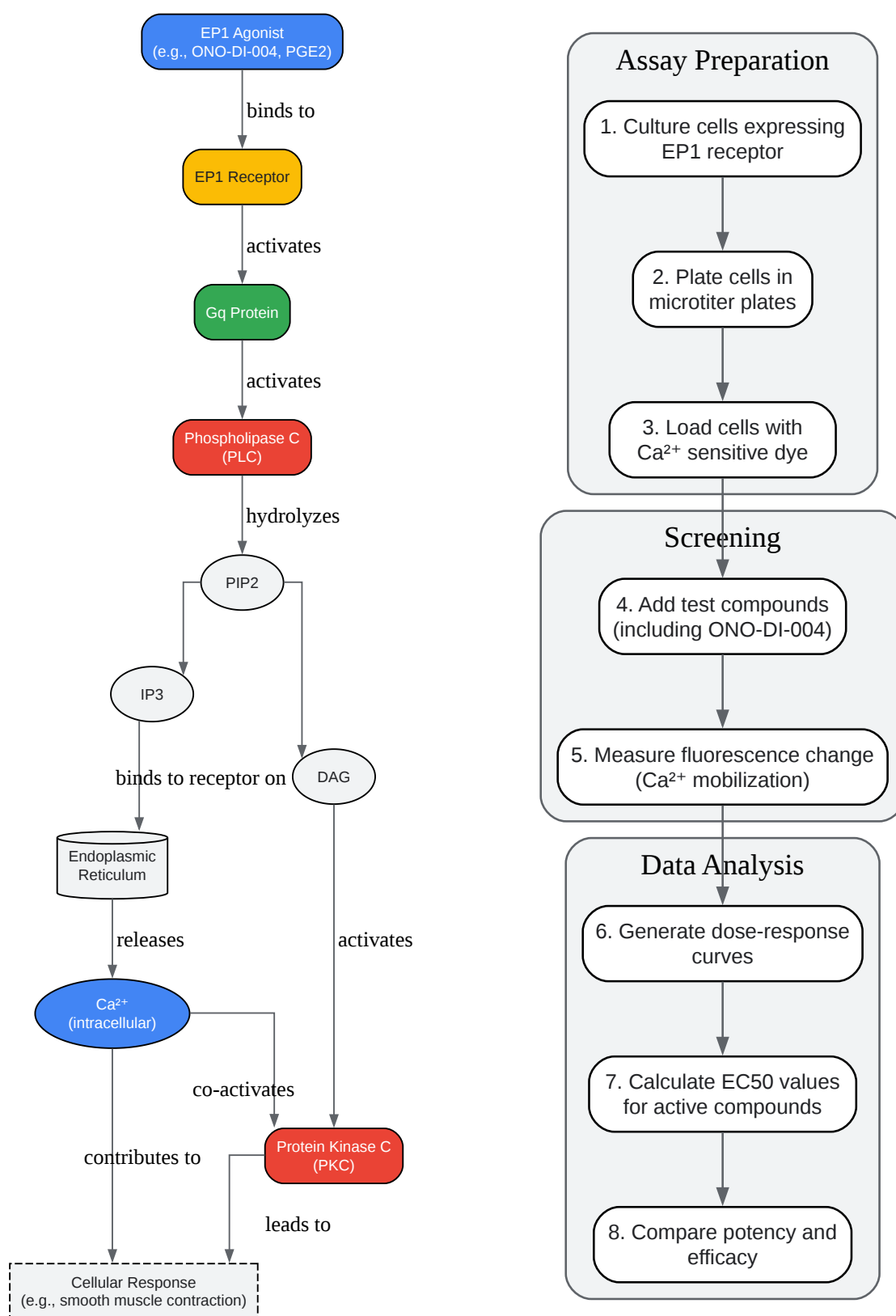
Compound	Parameter	Value	Cell Line/System	Reference
PGE2	pEC50	8.7	IP1 production in response to PGE2	[1]

Signaling Pathway and Experimental Workflows

Understanding the downstream effects of EP1 receptor activation and the methodologies to study them is crucial for research and development.

EP1 Receptor Signaling Pathway

Activation of the EP1 receptor by an agonist like ONO-DI-004 triggers a well-defined signaling cascade.



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